

A Technical Guide to Research-Grade Solvent Yellow 56 for Scientific Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Solvent Yellow 56

CAS No.: 2481-94-9

Cat. No.: B1223160

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For researchers, scientists, and drug development professionals, sourcing high-purity chemical compounds is a critical first step in ensuring the validity and reproducibility of experimental results. This guide provides an in-depth overview of research-grade **Solvent Yellow 56**, its commercial suppliers, technical specifications, and potential applications in a research setting.

Solvent Yellow 56, also known by its chemical name N,N-diethyl-4-(phenylazo)aniline and CAS number 2481-94-9, is a yellow azo dye.^{[1][2]} While it has widespread industrial applications in coloring plastics, waxes, and oils, its properties as a fluorescent dye also make it a compound of interest for laboratory research.^{[1][3]} This guide focuses on the procurement and potential utilization of research-grade **Solvent Yellow 56**.

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **Solvent Yellow 56**, with purities suitable for research applications. The table below summarizes the offerings from several prominent suppliers, highlighting key technical data to aid in the selection of the appropriate grade for your specific experimental needs.

Supplier	Product Name(s)	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical Form
Various Suppliers	Solvent Yellow 56, 4-(Diethylamino)azobenzene, N,N-Diethyl-4-(phenylazo)aniline	>97% (HPLC), 98%, 99%	2481-94-9	C ₁₆ H ₁₉ N ₃	253.34	Powder/Solid

Note: The information in this table is compiled from publicly available data from various chemical suppliers. Researchers should always consult the supplier's specific Certificate of Analysis (CoA) for the most accurate and up-to-date information.

Key Technical Data and Physical Properties

Beyond purity, several other physical and chemical properties of **Solvent Yellow 56** are crucial for its application in a research context.

Property	Value	Source
Melting Point	94-96 °C	ChemicalBook
Solubility	Insoluble in water; Soluble in various organic solvents.	World dye variety[4]
Appearance	Reddish yellow to light brown powder.	Multiple Sources

Potential Research Applications and Experimental Considerations

While detailed, peer-reviewed experimental protocols for the specific use of **Solvent Yellow 56** in biological research are not widely documented in the primary literature, its classification as a fluorescent dye suggests potential applications in cellular imaging and staining. Azo dyes, in general, are utilized in various staining techniques.

Based on the properties of similar solvent dyes and fluorescent molecules, a hypothetical application could involve the staining of lipid droplets within cells. The lipophilic nature of **Solvent Yellow 56** would theoretically allow it to accumulate in these nonpolar cellular compartments.

Hypothetical Experimental Protocol: Staining of Intracellular Lipid Droplets

The following is a generalized protocol that would require optimization for specific cell types and experimental conditions.

Materials:

- Research-grade **Solvent Yellow 56**
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Phosphate-buffered saline (PBS)
- Cell culture medium
- Cultured cells (e.g., adipocytes or other cells known to accumulate lipid droplets)
- Fluorescence microscope with appropriate filter sets

Methodology:

- **Stock Solution Preparation:** Prepare a 1 mM stock solution of **Solvent Yellow 56** in high-quality, anhydrous DMSO. Store at -20°C, protected from light.
- **Working Solution Preparation:** On the day of the experiment, dilute the stock solution in cell culture medium or PBS to the desired final concentration. A starting range of 1-10 µM is

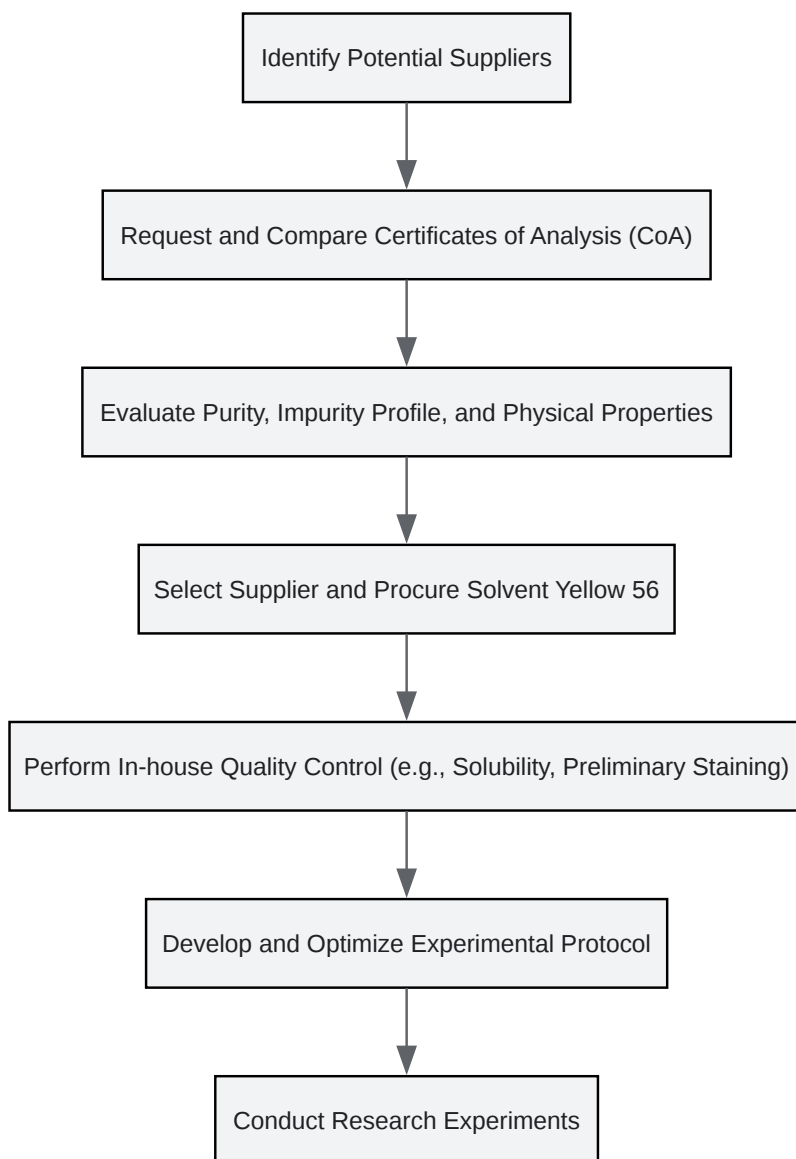
suggested for initial optimization.

- Cell Staining:
 - Grow cells on a suitable imaging substrate (e.g., glass-bottom dishes or coverslips).
 - Remove the cell culture medium and wash the cells once with PBS.
 - Add the **Solvent Yellow 56** working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Washing: Remove the staining solution and wash the cells two to three times with PBS to remove excess dye and reduce background fluorescence.
- Imaging: Mount the coverslips or dishes and visualize the stained cells using a fluorescence microscope. The optimal excitation and emission wavelengths will need to be determined empirically, but based on its yellow color, excitation in the blue-green region of the spectrum (e.g., ~488 nm) and emission in the yellow-orange region would be a logical starting point.

Visualizing the Path to Discovery

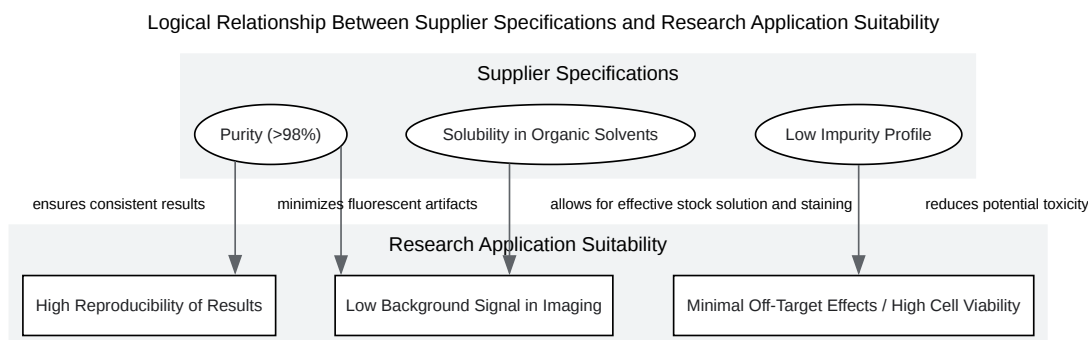
To aid researchers in navigating the process of utilizing a new chemical compound like **Solvent Yellow 56**, the following diagrams illustrate key workflows and decision-making processes.

Procurement and Validation Workflow for Research-Grade Solvent Yellow 56



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Procurement and validation workflow.



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Supplier specifications and research suitability.

In conclusion, while **Solvent Yellow 56** has a well-established industrial profile, its potential as a research tool, particularly in the realm of fluorescence microscopy, is an area ripe for exploration. By carefully selecting a high-purity grade from a reputable supplier and systematically optimizing experimental protocols, researchers can begin to unlock the scientific utility of this compound.

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References

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